

Personal protective equipment for handling Viniferol D

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Compound of Interest

Compound Name: *Viniferol D*

Cat. No.: *B15592557*

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Essential Safety and Handling Guide for Viniferol D

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Viniferol D**. The following procedures are designed to ensure the safe handling, storage, and disposal of this compound in a laboratory setting.

Personal Protective Equipment (PPE)

When working with **Viniferol D**, which is a natural product derived from *Vitis vinifera*, it is essential to use appropriate personal protective equipment (PPE) to minimize exposure and ensure personal safety.^{[1][2]} Although a specific Safety Data Sheet (SDS) for **Viniferol D** is not readily available, the handling of potent natural products requires stringent safety measures. The following PPE is recommended based on general laboratory safety protocols and information for similar compounds.

Eye and Face Protection:

- Safety Goggles: Chemical splash goggles that meet OSHA's eye and face protection regulations (29 CFR 1910.133) or European Standard EN166 should be worn at all times in the laboratory to protect against splashes.^[3]

- Face Shield: In addition to goggles, a face shield should be used when there is a higher risk of splashing, such as during bulk handling or preparing concentrated solutions.[4][5]

Skin Protection:

- Gloves: Nitrile or neoprene rubber gloves should be worn to prevent skin contact.[6][7] It is crucial to check gloves for any signs of degradation or puncture before use.[6]
- Laboratory Coat: A 100% cotton lab coat is required to protect against spills and contamination.[8][9]
- Coveralls: For procedures with a high risk of contamination, disposable coveralls should be considered.[6]
- Footwear: Closed-toe shoes must be worn at all times in the laboratory.[8][9]

Respiratory Protection:

- Fume Hood: All work with solid **Viniferol D** or concentrated solutions should be conducted in a certified chemical fume hood to minimize inhalation exposure.[10][11]
- Respirator: If there is a potential for aerosol generation and work cannot be contained within a fume hood, a NIOSH-approved respirator should be used in accordance with OSHA regulations (29 CFR 1910.134).[3][4]

Quantitative Data Summary

The following table summarizes the recommended storage conditions for **Viniferol D** to ensure its stability and efficacy.

Storage Format	Temperature	Duration	Notes
Powder	-20°C	3 years	Avoid repeated freeze-thaw cycles.[2]
4°C	2 years		
In Solvent	-80°C	6 months	Re-examine efficacy if stored for more than one month at -20°C. [2]
-20°C	1 month		

Operational Plan and Experimental Protocols

Receiving and Storage:

- Upon receiving the product, gently shake the vial to ensure the compound has settled at the bottom, especially if the packaging appears to have been disturbed during transport.[2]
- For liquid products, centrifuge at 200-500 RPM to collect the liquid at the bottom of the vial. [2]
- Store **Viniferol D** according to the conditions specified in the table above, in a tightly closed container, in a dry and well-ventilated area.[2][10] The storage area should be accessible only to authorized personnel.[10]

Handling and Experimental Use:

- Preparation: Before handling, ensure you are wearing the appropriate PPE as described above. All manipulations of solid **Viniferol D** and preparation of stock solutions should be performed in a chemical fume hood.[10]
- Weighing: Use a precision balance within the fume hood. Handle the powder carefully to avoid generating dust.
- Dissolving: **Viniferol D** is soluble in solvents such as Chloroform, Dichloromethane, Ethyl Acetate, DMSO, and Acetone.[2] When dissolving, add the solvent slowly to the powder.

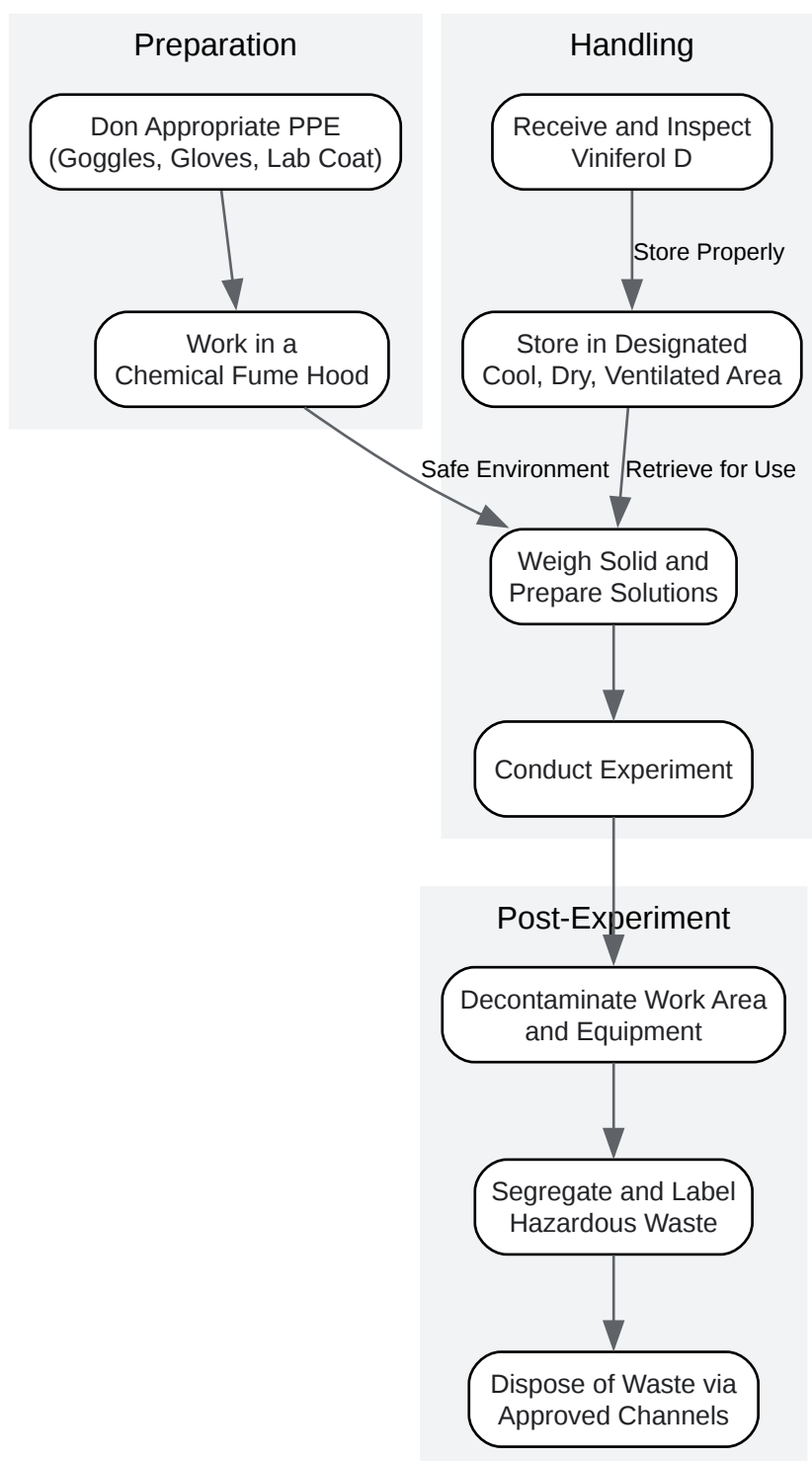
- Labeling: All containers with **Viniferol D** solutions must be clearly labeled with the chemical name, concentration, solvent, and date of preparation.[\[7\]](#)
- Spill Cleanup: In case of a spill, evacuate the area if necessary. For small spills, absorb the material with an inert absorbent and place it in a sealed container for disposal. For larger spills, follow your institution's emergency procedures. Do not get the substance in eyes, on skin, or on clothing.[\[3\]](#)

Disposal Plan:

- Waste Collection: All disposable materials contaminated with **Viniferol D**, including pipette tips, gloves, and empty vials, should be collected in a designated hazardous waste container.[\[12\]](#)
- Waste Disposal: Dispose of **Viniferol D** waste through an approved hazardous waste disposal program, following all local, state, and federal regulations.[\[10\]](#) Never dispose of chemical waste down the sink or in the regular trash.[\[11\]](#)

Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **Viniferol D** in a laboratory setting.



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References

- 1. Viniferol - Actichem - Vitis Vinifera (Grape) Vine Extract [knowde.com]
- 2. Viniferol D | CAS 625096-18-6 | ScreenLib [screenlib.com]
- 3. fishersci.com [fishersci.com]
- 4. multimedia.3m.com [multimedia.3m.com]
- 5. m.youtube.com [m.youtube.com]
- 6. Which personal protective equipment do you need to [royalbrinkman.com]
- 7. wineserver.ucdavis.edu [wineserver.ucdavis.edu]
- 8. laguardia.edu [laguardia.edu]
- 9. chemistry.ucdavis.edu [chemistry.ucdavis.edu]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- 11. Regulations on Management of Laboratories - VinUni Policy [policy.vinuni.edu.vn]
- 12. research.uga.edu [research.uga.edu]
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